

# Application Notes and Protocols: $\gamma$ -Decalactone in Cosmetic and Perfumery Formulations

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## Compound of Interest

Compound Name: *gamma-Decalactone*

Cat. No.: B1670016

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## Introduction

**Gamma-decalactone** ( $\gamma$ -decalactone), a member of the lactone family, is a widely utilized aroma compound in the cosmetic and perfumery industries.<sup>[1][2][3]</sup> It is a colorless to pale yellow liquid characterized by its intensely sweet, creamy, and fruity aroma, most commonly associated with ripe peaches and apricots.<sup>[4][5]</sup> This compound is found naturally in many fruits, including apricots, peaches, plums, and raspberries, as well as in butter and rum.<sup>[4]</sup> Due to its desirable scent profile and versatility,  $\gamma$ -decalactone is a key ingredient in the formulation of a wide array of consumer products, from fine fragrances to personal care items.<sup>[3][6]</sup>

## Application in Perfumery

In perfumery,  $\gamma$ -decalactone is prized for its ability to impart a rich, velvety, and natural-smelling fruitiness to fragrance compositions.<sup>[7]</sup> Its primary applications include:

- **Fruity Accords:** It is essential for creating authentic peach and apricot notes.<sup>[5]</sup> It is often used in conjunction with other fruity esters and aldehydes, such as Aldehyde C-14 ( $\gamma$ -undecalactone), to achieve a more complex and realistic fruit profile.<sup>[7]</sup>
- **Floral Bouquets:**  $\gamma$ -Decalactone adds a creamy and velvety touch to floral accords, particularly in gardenia and osmanthus reconstitutions where it occurs naturally.<sup>[5][7]</sup>
- **Gourmand Fragrances:** Its creamy, buttery facets make it an excellent component for modern gourmand and dairy-type scents, blending well with vanilla, coconut, and other

sweet notes.[5][8]

- Blending and Softening: It can be used in trace amounts to soften the sharp edges of aldehydic or citrus compositions and to add a subtle, warm "clean-skin" nuance.[8]

$\gamma$ -Decalactone is classified as a heart-to-base note, providing good tenacity and longevity to a fragrance, lasting over 240 hours on a smelling strip.[5][7][8]

### Application in Cosmetics

The pleasant and skin-friendly properties of  $\gamma$ -decalactone make it a popular choice for scenting a variety of cosmetic and personal care products.[9] Its applications span across numerous categories:

- Skin Care: It is incorporated into creams, lotions, and facial moisturizers to provide a pleasant fragrance and potentially contribute to a moisturizing feel.[9][10]
- Body Care: Products such as body creams, oils, and foot care formulations utilize  $\gamma$ -decalactone for its appealing scent.[11]
- Soaps and Cleansers: It is used in liquid soaps, shower gels, and bar soaps.[1][10]
- Hair Care: Shampoos, conditioners, and hairsprays are often fragranced with  $\gamma$ -decalactone. [1][10]
- Other Applications: It is also found in deodorants, antiperspirants, and various scented products like candles and air fresheners.[1][12][10]

### Stability and Formulation

When formulating with  $\gamma$ -decalactone, it is important to consider its stability. Lactones have a tendency to polymerize over time, which can lead to increased viscosity and potential phase separation in alcoholic solutions.[7] Additionally, as an ester, it can be susceptible to hydrolysis under extreme pH conditions. The product is generally chemically stable under recommended storage and application conditions.[11] To protect the aroma compound from degradation during processing and storage, microencapsulation is an effective technique.[1][10][13]

### Safety and Regulatory Information

- GRAS Status:  $\gamma$ -Decalactone has been granted Generally Recognized As Safe (GRAS) status by the FDA for its use as a food additive.[10]
- RIFM Assessment: The Research Institute for Fragrance Materials (RIFM) has assessed the safety of  $\gamma$ -decalactone and concluded that it can be used safely in consumer products at typical levels of use.[4] The assessment, which evaluated endpoints such as genotoxicity, repeated dose toxicity, and skin sensitization, found no safety concerns under the current declared levels of use.[14]
- Skin Irritation: It is considered moderately irritating to the skin of rabbits when applied neat under occlusion for 24 hours.[15] In cosmetic formulations, it is used at concentrations that are considered safe and non-irritating.
- IFRA Compliance: The International Fragrance Association (IFRA) provides guidelines for the maximum concentration of  $\gamma$ -decalactone in various product categories to ensure consumer safety.[11] Formulators must adhere to these standards.

## Quantitative Data

Table 1: Physicochemical Properties of  $\gamma$ -Decalactone

Property	Value	Reference
CAS Number	706-14-9	<a href="#">[4]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	<a href="#">[3]</a> <a href="#">[7]</a>
Molecular Weight	170.25 g/mol	<a href="#">[7]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[7]</a> <a href="#">[16]</a>
Density	0.950 - 0.955 g/cm <sup>3</sup> @ 25°C	<a href="#">[16]</a>
Refractive Index	1.447 - 1.451 @ 20°C	<a href="#">[7]</a>
Boiling Point	281°C	<a href="#">[3]</a> <a href="#">[7]</a>
Flash Point	150°C (302°F)	<a href="#">[7]</a>
Vapor Pressure	0.0045 mmHg @ 25°C	<a href="#">[7]</a>
Solubility	Soluble in alcohol and oils	<a href="#">[17]</a>

Table 2: Olfactory Profile of γ-Decalactone

Property	Description	Reference
Odor Profile	Sweet, creamy, fruity, with prominent peach and apricot notes; also described as fatty, waxy, and coconut-like.	<a href="#">[12]</a> <a href="#">[5]</a> <a href="#">[18]</a>
Odor Threshold	11 ppb (0.0000011%)	<a href="#">[7]</a>
Volatility	Heart/Base Note	<a href="#">[7]</a> <a href="#">[8]</a>
Longevity on Strip	50 - >240 hours	<a href="#">[5]</a> <a href="#">[19]</a>

Table 3: Recommended Usage Levels in Formulations

Application Category (IFRA Class)	Product Type	Max Compound Level (%)	Reference
Class 2	Deodorants/Antiperspirants	1.00	<a href="#">[11]</a>
Class 3	Eye Products, Facial Masks	0.50 - 1.00	<a href="#">[11]</a>
Class 4	Fine Fragrance, Eau de Toilette	10.00 - 25.00	<a href="#">[11]</a>
Class 5A	Body Creams/Lotions, Foot Care	1.00	<a href="#">[11]</a>
Class 5B	Facial Moisturizer/Cream	1.00	<a href="#">[11]</a>
Class 5D	Baby Cream/Lotion	0.50	<a href="#">[11]</a>
Class 9	Rinse-off Toiletries (Soap, Shampoo)	2.50	<a href="#">[11]</a>
Class 10A	Household Cleaners, Laundry Products	2.50	<a href="#">[11]</a>
Class 10B	Aerosol Air Fresheners	5.00	<a href="#">[11]</a>
Class 12	Candles, Non-skin contact Air Fresheners	Generally unrestricted	<a href="#">[11]</a>

## Experimental Protocols

### Protocol 1: Microencapsulation of $\gamma$ -Decalactone via Spray Drying

This protocol is based on the methodology for creating a stable emulsion for the microencapsulation of  $\gamma$ -decalactone.[\[10\]](#)

Objective: To encapsulate  $\gamma$ -decalactone in a powder form to enhance its stability and control its release.

Materials:

- $\gamma$ -Decalactone
- Gum Arabic (GA)
- Maltodextrin
- Rapeseed oil
- Deionized water
- Magnetic stirrer
- High-speed homogenizer (e.g., Ultra-Turrax)
- High-pressure homogenizer (optional, for improved stability)
- Spray dryer

Methodology:

- Preparation of the Carrier Solution:
  - Prepare a 30% (w/v) solution of gum arabic by dissolving it in deionized water with gentle heating and stirring.
  - Once fully hydrated, add 10% (w/v) maltodextrin to the solution and stir until dissolved.
- Formation of the Emulsion:
  - To the carrier solution, add 1.5% (w/v) rapeseed oil and 8.5% (w/v)  $\gamma$ -decalactone.
  - Mix the entire solution using a magnetic stirrer for approximately 7 minutes at 385 rpm to form a coarse pre-emulsion.[10]

- Homogenization:
  - Homogenize the pre-emulsion for 5 minutes at 25,000 rpm using a high-speed homogenizer to reduce the droplet size.[10]
  - (Optional) For a more stable and uniform emulsion, subject the solution to an additional two-stage high-pressure homogenization at 250/50 MPa for five passes.[10]
- Spray Drying:
  - Feed the final emulsion into a spray dryer.
  - Set the inlet air temperature to 180°C. A higher inlet temperature has been shown to result in more efficient encapsulation.[10]
  - The outlet air temperature will depend on the specific equipment and other process parameters.
  - Collect the resulting powder, which consists of microcapsules of  $\gamma$ -decalactone.
- Analysis:
  - The concentration of  $\gamma$ -decalactone in the final powder can be determined using gas chromatography (GC) after extraction with a suitable solvent like dichloromethane.[20]

#### Protocol 2: Incorporation of $\gamma$ -Decalactone into a Cosmetic Lotion

Objective: To formulate a simple oil-in-water (O/W) lotion scented with  $\gamma$ -decalactone.

#### Materials:

- Oil Phase:
  - Sweet Almond Oil: 15%
  - Cetearyl Alcohol: 3%
  - Glyceryl Stearate: 2%

- Water Phase:
  - Distilled Water: 78.5%
  - Glycerin: 1%
- Cool-Down Phase:
  - $\gamma$ -Decalactone: 0.2%
  - Preservative (e.g., Phenoxyethanol): 0.3%

#### Methodology:

- Heating:
  - In one beaker, combine all oil phase ingredients and heat to 75°C.
  - In a separate beaker, combine the water phase ingredients and heat to 75°C.
- Emulsification:
  - Slowly add the water phase to the oil phase while mixing with a homogenizer or high-shear mixer.
  - Continue mixing for 5-10 minutes until a stable, uniform emulsion is formed.
- Cooling:
  - Begin to cool the emulsion while stirring gently with a propeller or paddle mixer.
- Addition of Cool-Down Phase:
  - Once the emulsion has cooled to below 40°C, add the  $\gamma$ -decalactone and the preservative.
  - Continue to stir gently until all ingredients are fully incorporated and the lotion is smooth.
- Finalization:

- Check the pH of the final lotion and adjust if necessary.
- Package in an appropriate container.

#### Protocol 3: Sensory Analysis of a Fragrance Accord

Objective: To evaluate the olfactory characteristics of a fragrance accord containing  $\gamma$ -decalactone.

#### Materials:

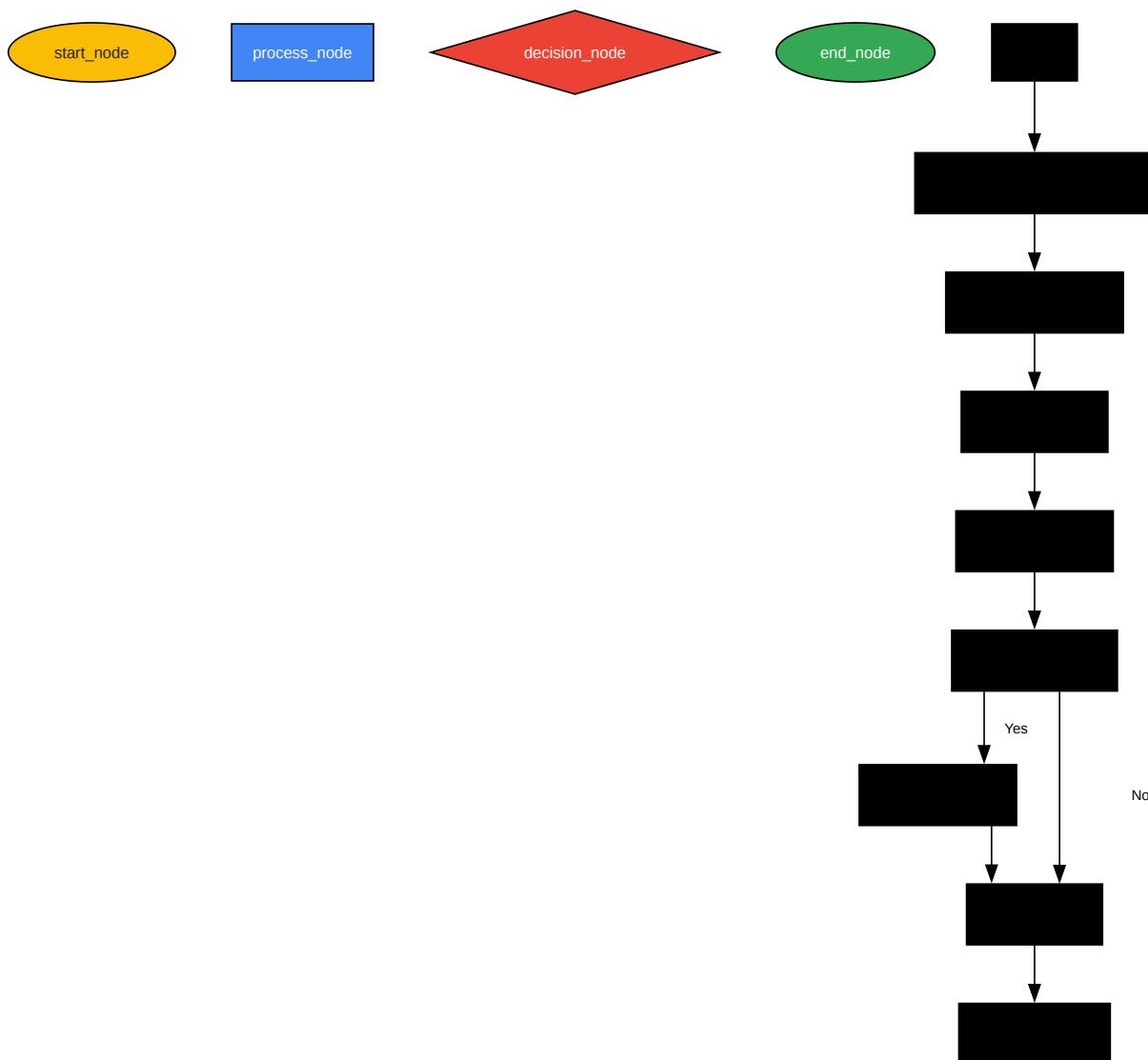
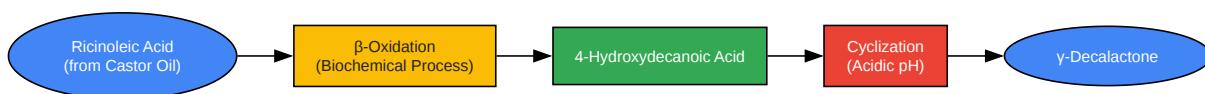
- Fragrance accord containing  $\gamma$ -decalactone.
- Control accord (without  $\gamma$ -decalactone).
- Perfumer's alcohol (ethanol).
- Glass beakers and stirring rods.
- Perfumer's smelling strips.
- Panel of at least 5 trained sensory analysts.
- Evaluation forms.

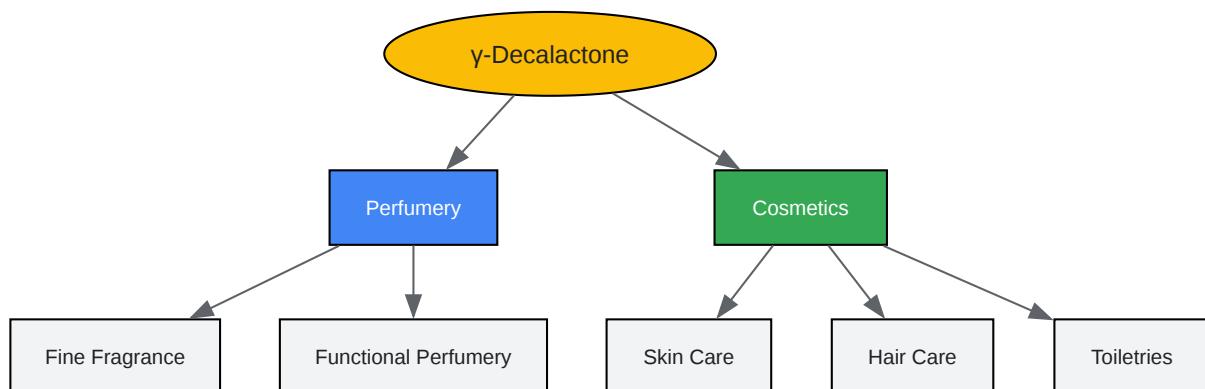
#### Methodology:

- Sample Preparation:
  - Prepare 10% dilutions of both the test accord and the control accord in perfumer's alcohol.
  - Allow the solutions to macerate for at least 24 hours.
- Evaluation Setup:
  - Conduct the evaluation in a well-ventilated, odor-neutral room.
  - Label the samples with random codes to blind the panelists.

- Olfactory Evaluation:
  - Dip a smelling strip into the test solution, ensuring it is saturated but not dripping.
  - Instruct panelists to evaluate the scent at three key time points:
    - Top Note (0-10 minutes): Initial impression.
    - Heart Note (30-60 minutes): The main character of the fragrance.
    - Base Note (>2 hours): The dry-down and lingering scent.
  - Repeat the process for the control sample after a short break to prevent olfactory fatigue.
- Data Collection:
  - Panelists should record their impressions on an evaluation form, describing the scent profile (e.g., fruity, creamy, peachy), intensity, and any other perceived characteristics.
  - A rating scale (e.g., 1-9) can be used to quantify attributes like "peach character," "creaminess," and "overall appeal."
- Analysis:
  - Compile the data from all panelists.
  - Analyze the descriptive terms and quantitative ratings to determine the specific contribution of  $\gamma$ -decalactone to the fragrance accord.

## Visualizations





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